

safety and handling of 4-Hydrazinyl-3-nitrobenzonitrile

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Compound of Interest

Compound Name: 4-Hydrazinyl-3-nitrobenzonitrile

Cat. No.: B038958

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An In-depth Technical Guide on the Safety and Handling of 4-Hydrazinyl-3-nitrobenzonitrile

Disclaimer: No direct Safety Data Sheet (SDS) or comprehensive toxicological data was found for **4-Hydrazinyl-3-nitrobenzonitrile** (CAS No. 124839-61-8). The following guide is based on the chemical properties of its constituent functional groups (hydrazine, nitro, and nitrile) and data from structurally related compounds. All safety and handling procedures should be treated as precautionary and subject to a thorough risk assessment by qualified personnel before commencing any experimental work.

Chemical and Physical Properties

4-Hydrazinyl-3-nitrobenzonitrile is an organic compound with the molecular formula $C_7H_6N_4O_2$.^[1] Its structure combines a benzonitrile core with a hydrazine and a nitro group, suggesting a high degree of reactivity and potential biological activity.

Property	Value	Source
CAS Number	124839-61-8	[1]
Molecular Formula	$C_7H_6N_4O_2$	[1]
Molecular Weight	178.15 g/mol	[1]
SMILES Code	<chem>N#CC1=CC=C(NN)C(=O)C1</chem>	

Hazard Identification and Safety Summary

Due to the presence of the hydrazine, nitro, and nitrile functional groups, **4-Hydrazinyl-3-nitrobenzonitrile** should be handled as a particularly hazardous substance. The primary hazards are inferred from related compounds and the known toxicology of its functional groups.

Summary of Inferred Hazards

Hazard Class	Inferred Hazard Description	Basis of Inference
Acute Toxicity (Oral, Dermal, Inhalation)	Potentially fatal if swallowed, in contact with skin, or if inhaled.	Aromatic nitro and hydrazine compounds are known to be highly toxic.[2] Nitriles can also be toxic.[3]
Skin Corrosion/Irritation	Causes skin irritation and may cause severe burns.	Hydrazine and its derivatives are corrosive to the skin.[2][4]
Eye Damage/Irritation	Causes serious eye irritation or severe eye damage.	Hydrazine and its derivatives are corrosive to the eyes.[2][4]
Carcinogenicity	Suspected human carcinogen.	Hydrazine is a "select carcinogen" and is listed as a possible human carcinogen (IARC Group 2B).[2]
Mutagenicity	May be mutagenic.	Nitroaromatic compounds are often associated with mutagenicity.[5][6]
Reactivity	Highly reactive and potentially explosive under certain conditions.	Hydrazine is a strong reducing agent and can be explosive.[4] [7] Nitro compounds can be explosives.[6]
Environmental Hazard	Toxic to aquatic life with long-lasting effects.	Aromatic nitro compounds are known environmental pollutants.[5]

Safe Handling and Storage

All handling of **4-Hydrazinyl-3-nitrobenzonitrile** should be conducted in a controlled laboratory environment with appropriate engineering controls and personal protective equipment.

Engineering Controls

- Fume Hood: All work with this compound must be performed in a certified chemical fume hood to minimize inhalation exposure.[\[4\]](#)[\[8\]](#)
- Ventilation: Ensure adequate ventilation in storage areas.[\[9\]](#)[\[10\]](#)
- Controlled Access: Designate a specific area for handling this compound to limit cross-contamination.[\[4\]](#)

Personal Protective Equipment (PPE)

- Hand Protection: Wear nitrile or chloroprene gloves. Double gloving is recommended.[\[4\]](#)[\[8\]](#)
- Eye Protection: Chemical safety goggles and a face shield are required.[\[4\]](#)[\[8\]](#)
- Skin and Body Protection: A flame-resistant lab coat, long pants, and closed-toe shoes are mandatory.[\[4\]](#)[\[8\]](#)
- Respiratory Protection: For situations with a high risk of aerosol generation, a NIOSH-approved respirator with appropriate cartridges should be used.[\[11\]](#)

Storage

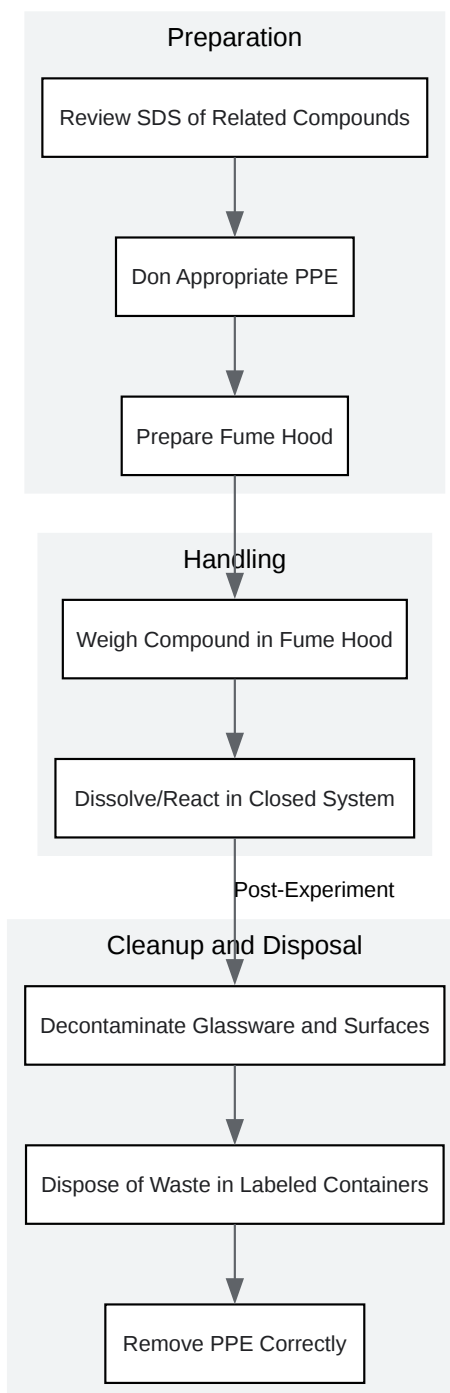
- Store in a tightly closed, properly labeled container.
- Keep in a cool, dry, well-ventilated, and dark place.[\[12\]](#)
- Store away from incompatible materials such as oxidizing agents, acids, and metal oxides.[\[13\]](#)
- A dedicated, ventilated cabinet for toxic substances is recommended.[\[11\]](#)

Experimental Protocols

The following are general protocols for handling a hazardous powdered chemical. These should be adapted to the specific experimental procedures being undertaken.

General Workflow for Handling Powdered 4-Hydrazinyl-3-nitrobenzonitrile

General Workflow for Safe Handling of Hazardous Powder



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Caption: Workflow for handling hazardous powdered chemicals.

Spill and Decontamination Procedures

- **Small Spills:** In a fume hood, carefully cover the spill with an absorbent material. Decontaminate the area with a suitable solution (e.g., a dilute solution of sodium hypochlorite), and then clean with soap and water.[\[14\]](#)
- **Large Spills:** Evacuate the area immediately. Alert safety personnel. Do not attempt to clean up a large spill without proper training and equipment.[\[4\]](#)[\[12\]](#)
- **Decontamination:** For equipment and surfaces, use a decontamination solution followed by a thorough wash. For hydrazine-containing waste, chemical treatment to neutralize the hydrazine may be necessary before disposal.[\[13\]](#)[\[15\]](#)[\[16\]](#)

Reactivity and Incompatibilities

The combination of functional groups in **4-Hydrazinyl-3-nitrobenzonitrile** suggests several potential reactivity hazards.

Incompatible Materials	Potential Hazard	Source
Oxidizing Agents (e.g., peroxides, nitrates)	Fire and explosion.	[13]
Strong Acids	Violent reaction.	[13]
Metal Oxides (e.g., rust)	Catalyzes decomposition, potential for ignition.	[7]
Heat, Sparks, Open Flames	Ignition of flammable vapors.	[4] [7]

Biological Activity and Potential Signaling Pathways

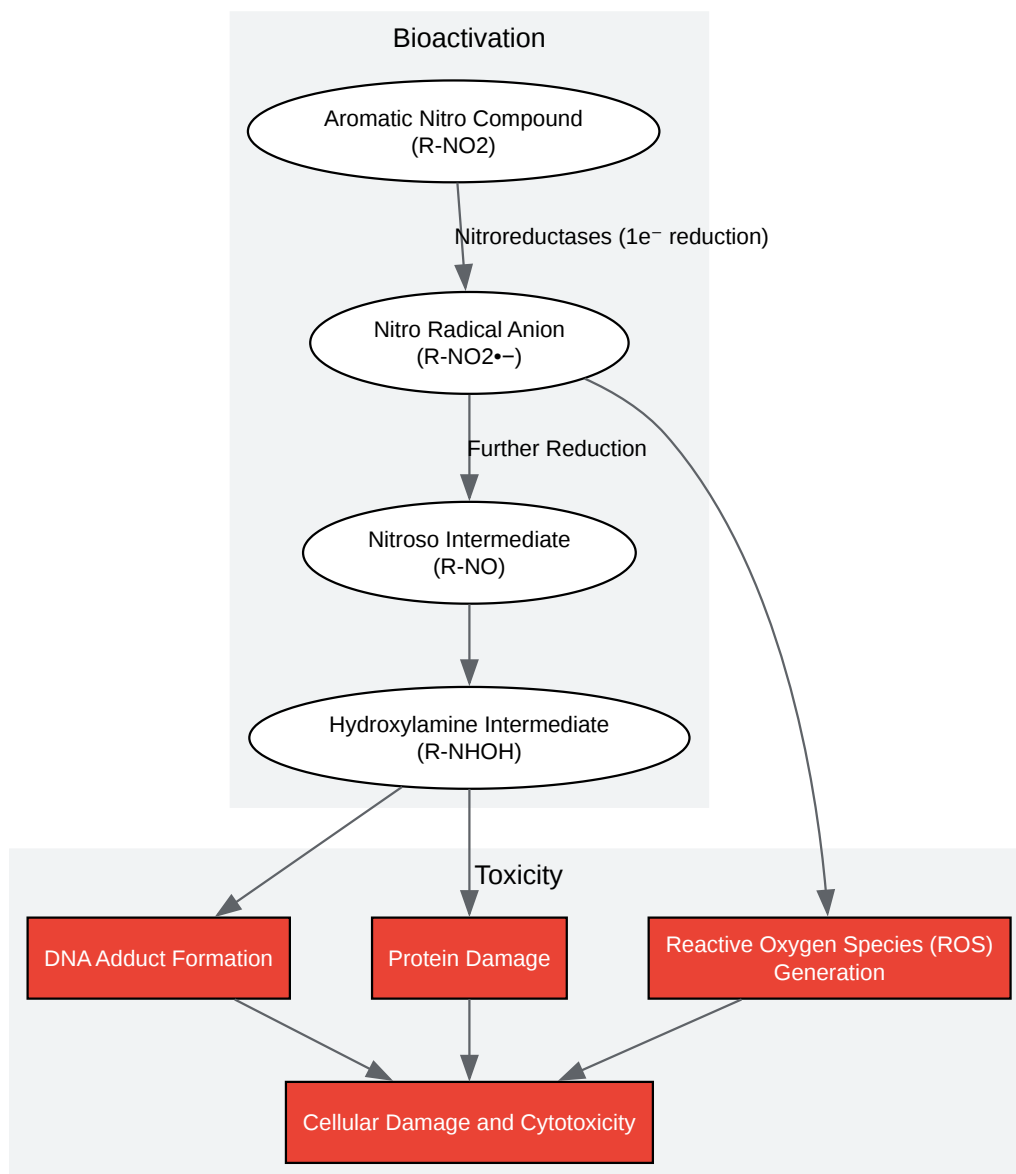
While specific data for **4-Hydrazinyl-3-nitrobenzonitrile** is unavailable, the biological activity can be inferred from its structural components. Hydrazone derivatives, which can be formed from this compound, exhibit a wide range of biological activities, including antimicrobial and anticancer effects.[\[17\]](#)[\[18\]](#)

Aromatic nitro compounds are often bioactivated through the reduction of the nitro group.[\[19\]](#)[\[20\]](#)[\[21\]](#) This process can lead to the formation of reactive intermediates, such as nitroso and

hydroxylamine species, which can induce cellular damage through the generation of reactive oxygen species (ROS) and covalent binding to macromolecules like DNA.[21][22]

Inferred Mechanism of Toxicity for Aromatic Nitro Compounds

Inferred Bioactivation and Toxicity of Aromatic Nitro Compounds

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Caption: Bioactivation of aromatic nitro compounds leading to toxicity.

First Aid Measures

Immediate medical attention is crucial in case of exposure.

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.[4]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[4]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[4]

Disposal Considerations

All waste containing **4-Hydrazinyl-3-nitrobenzonitrile** must be treated as hazardous waste.[4] Dispose of contents and container in accordance with local, regional, and national regulations. Do not dispose of down the drain.

This technical guide provides a summary of the inferred safety and handling considerations for **4-Hydrazinyl-3-nitrobenzonitrile**. It is imperative that all users conduct a thorough risk assessment and consult with their institution's environmental health and safety department before working with this compound.

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